

A Technical Guide to the Natural Sources and Biosynthesis of Isofistularin-3

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Compound of Interest

Compound Name: *Isofistularin-3*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the marine natural product **Isofistularin-3**, focusing on its natural origins and the current understanding of its biosynthetic pathways. The information presented herein is intended to serve as a valuable resource for researchers in natural product chemistry, marine biotechnology, and drug discovery.

Natural Sources of Isofistularin-3

Isofistularin-3 is a brominated alkaloid primarily isolated from marine sponges of the genus *Aplysina* (Order Verongiida, Family Aplysinidae).^{[1][2]} These sponges are known for producing a diverse array of bromotyrosine-derived secondary metabolites, which are believed to play a role in chemical defense.^{[1][3][4]}

The following table summarizes the key marine sponge species that have been identified as natural sources of **Isofistularin-3**.

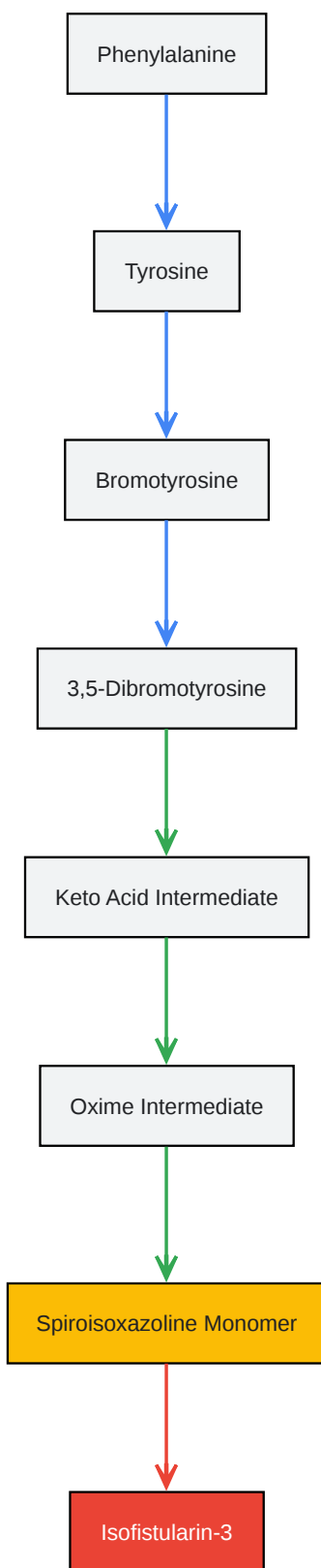
Marine Sponge Species	Family	Geographic Location	Reference
<i>Aplysina aerophoba</i>	Aplysinidae	Mediterranean Sea	[1][5][6]
<i>Aplysina archeri</i>	Aplysinidae	Caribbean Sea	[2][7][8][9]
<i>Aplysina lacunosa</i>	Aplysinidae	Caribbean Sea	[7]
<i>Aplysina cavernicola</i>	Aplysinidae	Mediterranean Sea	[3][4]

These sponges accumulate brominated isoxazoline alkaloids, including **Isofistularin-3**, in concentrations that can reach up to 10% of their dry weight.[3][4] The production of these compounds is a characteristic feature of the order Verongiida and contributes significantly to their chemical taxonomy.[2]

Biosynthesis of Isofistularin-3

The biosynthesis of **Isofistularin-3**, like other bromotyrosine alkaloids, is thought to originate from the amino acid phenylalanine.[10][11] While the complete enzymatic pathway has not been fully elucidated, a putative pathway has been proposed based on the identification of likely precursors and intermediates. The biosynthesis is believed to involve a series of enzymatic reactions, including hydroxylation, bromination, deamination, methylation, and oxime formation, ultimately leading to the formation of the characteristic spiroisoxazoline moiety.[10][11]

The following diagram illustrates the proposed biosynthetic pathway for the monomeric precursor of **Isofistularin-3**. The dimeric structure of **Isofistularin-3** is then likely formed through the linkage of two such monomeric units.



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Caption: Proposed biosynthetic pathway of **Isofistularin-3**.

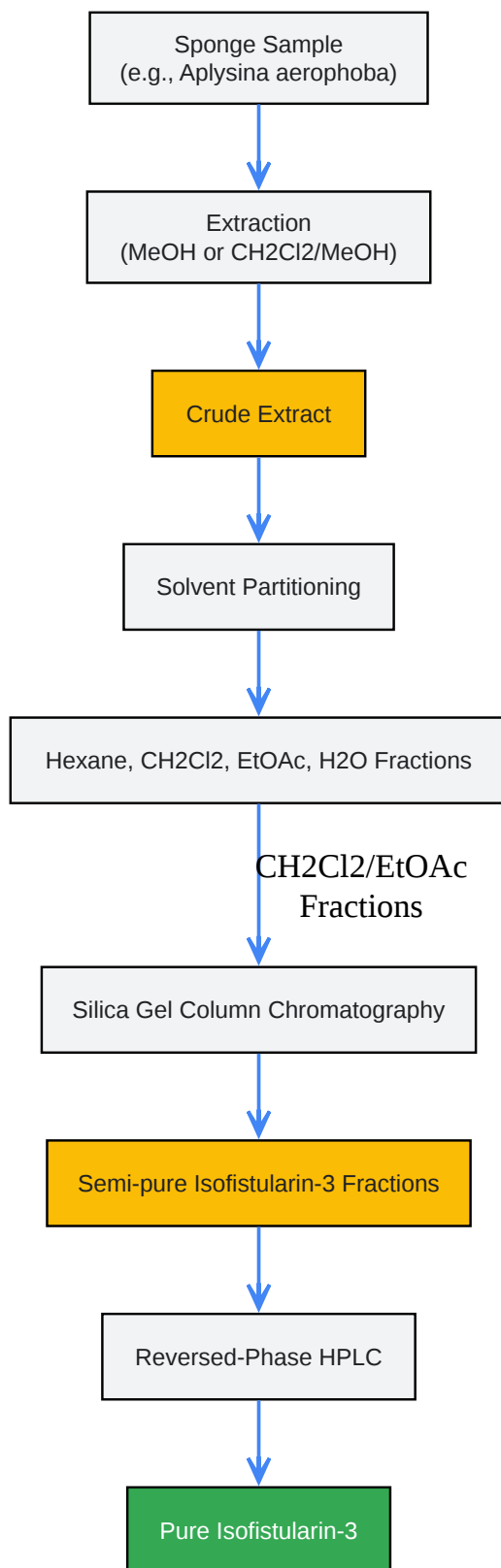
Experimental Protocols

Isolation and Purification of Isofistularin-3

The following is a generalized protocol for the isolation and purification of **Isofistularin-3** from Aplysina sponges, based on commonly employed methodologies in natural product chemistry.

- Collection and Preparation of Sponge Material:
 - Collect sponge samples (e.g., *Aplysina aerophoba*) and freeze them immediately at -20°C.
 - Lyophilize the frozen sponge material to remove water.
 - Grind the dried sponge tissue into a fine powder.
- Extraction:
 - Extract the powdered sponge material exhaustively with methanol (MeOH) or a mixture of dichloromethane (CH₂Cl₂) and methanol at room temperature.
 - Combine the extracts and evaporate the solvent under reduced pressure to obtain a crude extract.
- Solvent Partitioning:
 - Suspend the crude extract in a mixture of MeOH/H₂O and partition successively with n-hexane, CH₂Cl₂, and ethyl acetate (EtOAc).
 - **Isofistularin-3** is typically found in the more polar fractions (e.g., CH₂Cl₂ and EtOAc).
- Chromatographic Purification:
 - Subject the bioactive fraction to column chromatography on silica gel, eluting with a gradient of n-hexane and EtOAc.
 - Further purify the **Isofistularin-3** containing fractions using preparative Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC) on a C18 reversed-phase column with a suitable solvent system (e.g., MeOH/H₂O gradient).

The following diagram illustrates a typical workflow for the isolation and purification of **Isofistularin-3**.



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Caption: General workflow for **Isofistularin-3** isolation.

Structural Characterization

The structure of isolated **Isofistularin-3** is typically elucidated using a combination of modern spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D (^1H and ^{13}C) and 2D (COSY, HSQC, HMBC) NMR experiments are crucial for determining the carbon-hydrogen framework and the connectivity of the molecule.[\[2\]](#)[\[12\]](#)
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is used to determine the molecular formula of the compound.[\[13\]](#) Fragmentation patterns observed in MS/MS can provide further structural information.
- Infrared (IR) and Ultraviolet-Visible (UV-Vis) Spectroscopy: These techniques provide information about the functional groups present in the molecule and its electronic properties, respectively.

Conclusion

Isofistularin-3 is a noteworthy marine-derived bromotyrosine alkaloid with significant biological activities. Its primary natural sources are sponges of the genus *Aplysina*. The proposed biosynthetic pathway, originating from phenylalanine, highlights the complex enzymatic machinery within these marine invertebrates. The detailed experimental protocols for its isolation and characterization provide a solid foundation for further research into this and related compounds. A deeper understanding of the biosynthesis of **Isofistularin-3** could pave the way for biotechnological production methods, ensuring a sustainable supply for future drug development endeavors.

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References

- 1. Cytotoxic Compounds of Two Demosponges (*Aplysina aerophoba* and *Spongia* sp.) from the Aegean Sea - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Brominated Compounds from Marine Sponges of the Genus *Aplysina* and a Compilation of Their ¹³C NMR Spectral Data - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. mdpi.com [mdpi.com]
- 5. Discovery and characterization of Isofistularin-3, a marine brominated alkaloid, as a new DNA demethylating agent inducing cell cycle arrest and sensitization to TRAIL in cancer cells - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Discovery and characterization of Isofistularin-3, a marine brominated alkaloid, as a new DNA demethylating agent inducing cell cycle arrest and sensitization to TRAIL in cancer cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Fistularin 3 | C31H30Br6N4O11 | CID 10260646 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. pubs.acs.org [pubs.acs.org]
- 9. Fistularin 3 and 11-ketofistularin 3. Feline leukemia virus active bromotyrosine metabolites from the marine sponge *Aplysina archeri* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. Marine Bromotyrosine Derivatives in Spotlight: Bringing Discoveries and Biological Significance - PMC [pmc.ncbi.nlm.nih.gov]
- 12. [PDF] Brominated Compounds from Marine Sponges of the Genus *Aplysina* and a Compilation of Their ¹³C NMR Spectral Data | Semantic Scholar [semanticscholar.org]
- 13. Stereochemical Determination of Fistularins Isolated from the Marine Sponge *Ecionemia acervus* and Their Regulatory Effect on Intestinal Inflammation - PMC [pmc.ncbi.nlm.nih.gov]
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